

An In-depth Technical Guide to the Physicochemical Properties of alpha-Irone

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Compound of Interest

Compound Name: *alpha-Irone*

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This technical guide provides a comprehensive overview of the core physicochemical properties of **alpha-Irone**, a significant ketone in fragrance chemistry. The document details its structural characteristics, isomeric forms, and key physical and chemical data. Furthermore, it outlines experimental methodologies for the determination of these properties and illustrates the relevant biological signaling pathway.

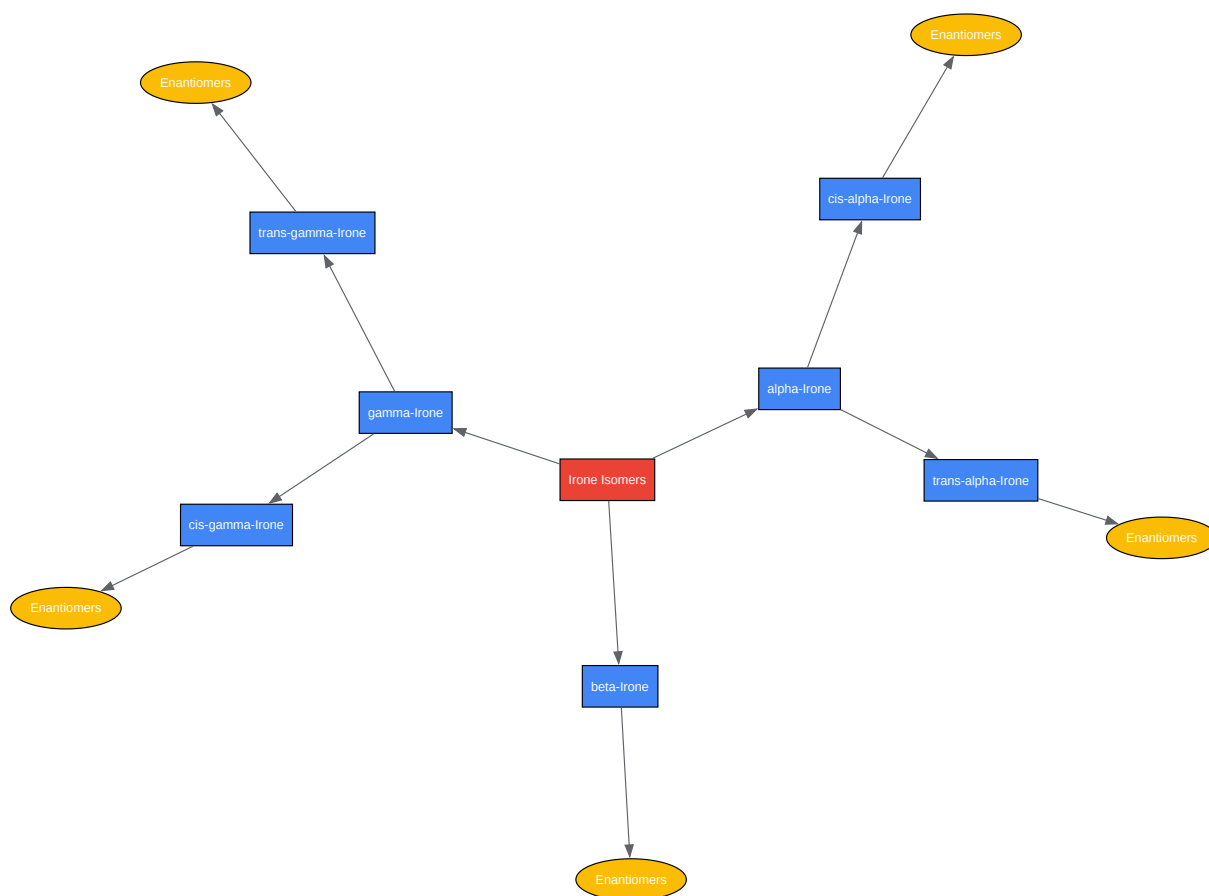
Physicochemical Properties of alpha-Irone

alpha-Irone is a natural organic compound classified as a monoterpenoid, primarily recognized for its characteristic floral, violet-like aroma.^[1] It is a key component in high-end perfumery, particularly in creating orris and violet fragrances.^{[2][3][4]} The following table summarizes its key physicochemical properties.

Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₂₂ O	[2][5][6]
Molecular Weight	206.32 g/mol	[7][8][9]
Appearance	Colorless to pale yellow liquid	[1][5][6][10]
Boiling Point	110-112 °C at 3.00 mm Hg; ~280-295 °C at 760 mm Hg (est.)	[7][11][12]
Melting Point	< 25 °C	[7][13]
Density	0.932-0.939 g/mL at 20-25 °C	[5][7][8][11][14]
Refractive Index	1.497-1.503 at 20 °C	[5][7][11]
Solubility	Insoluble in water; Soluble in alcohol and other organic solvents.[1][10] Water solubility is approximately 110 mg/L at 20 °C.[7][11]	
Vapor Pressure	0.004 mmHg at 25 °C (est.)	[11]
Flash Point	> 100 °C (212 °F)	[10][11]
logP (o/w)	3.8 - 4.4	[5][6][13]

Chirality and Isomerism

alpha-Irone is a chiral molecule, and its different stereoisomers can exhibit varying olfactory properties.[1][15] The term "irone" encompasses several isomers, including alpha-, beta-, and gamma-irone, which differ in the position of the double bond within the cyclohexene ring.[5] Furthermore, alpha- and gamma-irone can exist as cis- and trans- diastereomers, each with a corresponding enantiomer.[14] Commercial **alpha-Irone** is often a mixture of these isomers. [14] The specific stereochemistry of the isomers has been determined using techniques such as X-ray crystallography and nuclear magnetic resonance spectroscopy.[14]



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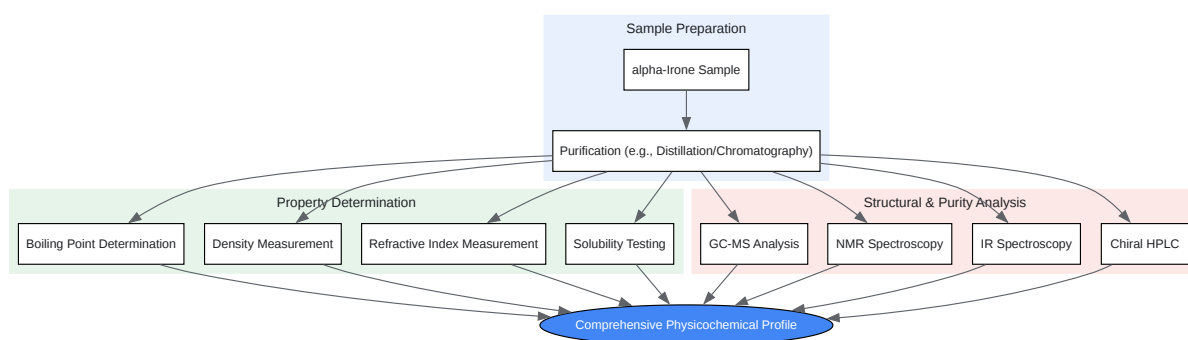
Figure 1. Isomeric relationships of Irone.

Experimental Protocols

Detailed experimental protocols for the determination of physicochemical properties are crucial for reproducible research. The following sections outline standard methodologies that can be applied to **alpha-Irone**.

Workflow for Physicochemical Characterization

The characterization of **alpha-Irone** involves a series of analytical techniques to determine its properties and purity.



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Figure 2. Experimental workflow for characterization.

Boiling Point Determination (Thiele Tube Method)

The boiling point can be determined using a Thiele tube, which allows for uniform heating of a liquid sample.^[1]

- **Apparatus Setup:** A small amount of **alpha-Irone** is placed in a fusion tube. A capillary tube, sealed at one end, is inverted and placed in the fusion tube. The fusion tube is then attached to a thermometer.
- **Heating:** The assembly is immersed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil). The side arm of the Thiele tube is gently heated.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. The heating is then discontinued.
- **Measurement:** The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.^[1]

Density Measurement

Density can be measured using a pycnometer or a hydrometer for a precise determination.

- **Pycnometer Method:** A pycnometer of a known volume is weighed empty and then filled with the **alpha-Irone** sample. The pycnometer is then weighed again. The density is calculated by dividing the mass of the sample by the volume of the pycnometer.
- **Hydrometer Method:** A hydrometer is gently placed into a graduated cylinder containing **alpha-Irone**. The density is read directly from the scale on the hydrometer at the point where the liquid surface meets the stem.

Refractive Index Measurement

An Abbe refractometer is commonly used to measure the refractive index of liquids.^[16]

- **Calibration:** The refractometer is calibrated using a standard liquid with a known refractive index.
- **Sample Application:** A few drops of **alpha-Irone** are placed on the prism of the refractometer.
- **Measurement:** The instrument is adjusted to bring the dividing line between the light and dark fields into focus and on the crosshairs of the eyepiece. The refractive index is then read

from the instrument's scale.^[15] The measurement is typically performed at a standard temperature, such as 20°C, as refractive index is temperature-dependent.

Solubility Testing

The solubility of **alpha-Irone** in various solvents can be determined by the following procedure:

- **Sample Preparation:** A known mass of **alpha-Irone** is added to a specific volume of the solvent in a test tube or vial.
- **Mixing:** The mixture is agitated, for instance by vortexing or sonication, to facilitate dissolution.^[12]
- **Observation:** The solution is visually inspected for the presence of undissolved solute. If the solute completely dissolves, it is considered soluble at that concentration.
- **Quantitative Analysis:** For a more precise measurement, the concentration of the dissolved **alpha-Irone** in the saturated solution can be determined using techniques like UV-Vis spectroscopy or chromatography.

Spectroscopic and Chromatographic Analysis

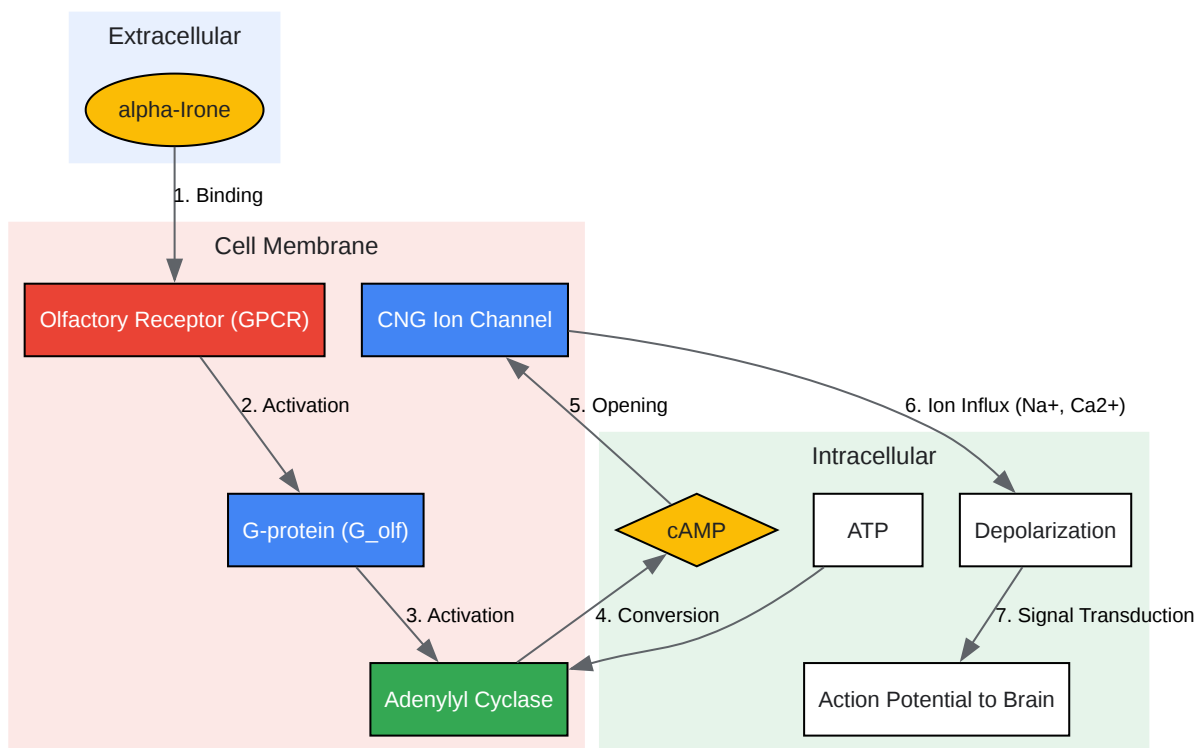
- **Gas Chromatography-Mass Spectrometry (GC-MS):** This technique is used to separate and identify the components of a mixture. For the analysis of irone isomers, a typical GC-MS protocol would involve:
 - **Column:** A capillary column suitable for separating volatile organic compounds, such as a BPX5 column (30 m x 0.25 mm ID, 0.25 µm film thickness).^[11]
 - **Carrier Gas:** Helium at a constant flow rate.^{[5][11]}
 - **Temperature Program:** An initial temperature of around 50°C, held for a few minutes, followed by a ramp up to a final temperature of 260-270°C.^{[5][11]}
 - **Injection:** Split injection mode is commonly used.^{[5][11]}
 - **Detection:** A mass spectrometer is used as the detector to identify the individual isomers based on their mass spectra.^{[5][11]}

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are powerful tools for elucidating the molecular structure of **alpha-Irone** and its isomers.[6][17] The chemical shifts, integration of signals, and coupling patterns provide detailed information about the connectivity of atoms.[17]
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the functional groups present in a molecule.[18] For **alpha-Irone**, a strong absorption band in the region of 1660-1770 cm^{-1} would indicate the presence of the carbonyl ($\text{C}=\text{O}$) group of the ketone.[16]
- Chiral High-Performance Liquid Chromatography (HPLC): To separate the enantiomers of **alpha-Irone**, chiral HPLC is employed.[6][10] This technique uses a chiral stationary phase (CSP) that interacts differently with each enantiomer, leading to their separation.[10][19] The choice of the CSP and the mobile phase is critical for achieving good resolution.

Olfactory Signaling Pathway

The sense of smell is initiated by the interaction of odorant molecules with olfactory receptors (ORs) located on the cilia of olfactory sensory neurons in the nasal epithelium.[20][21] These receptors are G-protein coupled receptors (GPCRs).[18][20] While the specific receptor for **alpha-Irone** is not definitively identified in the provided search results, the general mechanism of olfactory signal transduction is well-established.

Upon binding of an odorant molecule like **alpha-Irone** to its specific OR, the receptor undergoes a conformational change.[4] This change activates an associated G-protein, specifically the olfactory G-protein (G_{olf}).[21] The activated alpha subunit of G_{olf} then stimulates adenylyl cyclase, an enzyme that catalyzes the conversion of ATP to cyclic AMP (cAMP).[8][13][21] The resulting increase in intracellular cAMP concentration opens cyclic nucleotide-gated (CNG) ion channels, leading to an influx of Na^+ and Ca^{2+} ions.[9][21][22] This influx depolarizes the olfactory sensory neuron, generating an action potential that is transmitted to the olfactory bulb in the brain for further processing.[21]



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Figure 3. General olfactory signaling pathway.

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References

- 1. iris.cnr.it [iris.cnr.it]
- 2. ScenTree - Alpha-irone (CAS N° 79-69-6) [scentree.co]
- 3. foreverest.net [foreverest.net]

- 4. perfumersworld.com [perfumersworld.com]
- 5. Synthesis and olfactory evaluation of (\pm)- β -irone - PMC [pubmed.ncbi.nlm.nih.gov]
- 6. α -Ionone(127-41-3) ^1H NMR [m.chemicalbook.com]
- 7. Quantitative determination of α -ionone, β -ionone, and β -damascenone and enantiodifferentiation of α -ionone in wine for authenticity control using multidimensional gas chromatography with tandem mass spectrometric detection - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. news-medical.net [news-medical.net]
- 9. The Cyclic AMP Pathway - PMC [pubmed.ncbi.nlm.nih.gov]
- 10. cAMP Signaling Pathway - Creative Biolabs [creativebiolabs.net]
- 11. obnutafaza.hr [obnutafaza.hr]
- 12. atlasgeneticsoncology.org [atlasgeneticsoncology.org]
- 13. cAMP-dependent pathway - Wikipedia [en.wikipedia.org]
- 14. gcms.cz [gcms.cz]
- 15. researchgate.net [researchgate.net]
- 16. chem.libretexts.org [chem.libretexts.org]
- 17. jackwestin.com [jackwestin.com]
- 18. personal.utdallas.edu [personal.utdallas.edu]
- 19. fragrancematerialsafetyresource.elsevier.com [fragrancematerialsafetyresource.elsevier.com]
- 20. Reactome | Olfactory Signaling Pathway [reactome.org]
- 21. The Transduction of Olfactory Signals - Neuroscience - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 22. cusabio.com [cusabio.com]
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